

# (S)-Ethyl 2-(tosyloxy)propanoate: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: (S)-Ethyl 2-(tosyloxy)propanoate

Cat. No.: B1337916

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CAS Number: 57057-80-4

Structure:

Caption: Synthetic workflow utilizing **(S)-Ethyl 2-(tosyloxy)propanoate**.

This workflow highlights the key transformation where the stereochemistry at the C2 position is inverted during the  $S_N2$  reaction, leading to the formation of a product with the (R)-configuration at that center. This controlled introduction of chirality is a cornerstone of modern asymmetric synthesis in the pharmaceutical industry.

## Conclusion

**(S)-Ethyl 2-(tosyloxy)propanoate** is a valuable and commercially available chiral building block that serves as a key intermediate in the stereoselective synthesis of complex organic molecules. Its straightforward preparation from (S)-ethyl lactate and its reactivity as an electrophile in  $S_N2$  reactions make it an important tool for medicinal chemists and researchers in the field of drug discovery and development. The ability to introduce a variety of nucleophiles with a predictable stereochemical outcome ensures its continued relevance in the pursuit of novel, enantiomerically pure therapeutic agents.

- To cite this document: BenchChem. [(S)-Ethyl 2-(tosyloxy)propanoate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1337916#s-ethyl-2-tosyloxy-propanoate-cas-number-and-structure>]

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